

Sudan IV chemical structure and properties

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Compound of Interest		
Compound Name:	Sudan IV	
Cat. No.:	B1681523	Get Quote

Sudan IV: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sudan IV, also known as Solvent Red 24, is a fat-soluble diazo dye belonging to the family of Sudan dyes.[1] It is characterized by its vibrant red-orange color and is primarily utilized in industrial applications for coloring nonpolar substances such as oils, fats, waxes, and plastics. [2] In the laboratory setting, **Sudan IV** is a widely used histological stain for the visualization of lipids, triglycerides, and lipoproteins in frozen sections.[1][2] Despite its utility in staining, **Sudan IV** is classified as a category 3 carcinogen by the International Agency for Research on Cancer (IARC) and is not approved for use as a food additive.[1] This guide provides an indepth overview of the chemical structure, physicochemical properties, synthesis, analytical methods, and toxicological pathways of **Sudan IV**.

Chemical Structure and Identification

Sudan IV is a bis(azo) compound with a complex aromatic structure. Its systematic IUPAC name is 1-{[2-methyl-4-({2-methylphenyl}diazenyl)phenyl]diazenyl}naphthalen-2-ol.



Identifier	Value
IUPAC Name	1-{[2-methyl-4-({2-methylphenyl}diazenyl}phenyl]diazenyl}naphthalen-2-ol
Molecular Formula	C24H20N4O
CAS Number	85-83-6
PubChem CID	62330
Synonyms	Solvent Red 24, C.I. 26105, Oil Red IV, Scarlet Red

Physicochemical Properties

The physicochemical properties of **Sudan IV** are critical for its application as a lipophilic stain and for understanding its behavior in biological and environmental systems.

Property	Value
Molecular Weight	380.44 g/mol
Appearance	Reddish-brown crystalline powder
Melting Point	199 °C (decomposes)
Boiling Point	Not available
Solubility	Insoluble in water; Soluble in fats, oils, acetone, chloroform, and other organic solvents.
Absorption Maxima (λmax)	520 nm and 357 nm

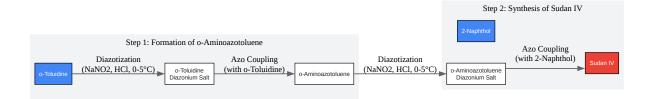
Experimental Protocols Synthesis of Sudan IV

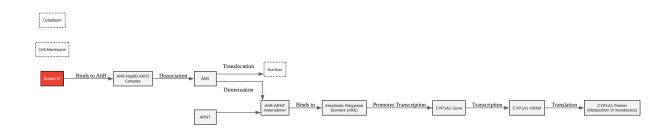
The synthesis of **Sudan IV** is a multi-step process involving diazotization and azo coupling reactions. While a detailed, publicly available, step-by-step protocol is not common due to its



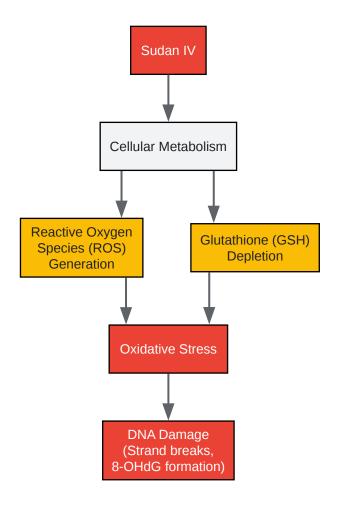
hazardous nature, the synthesis can be logically deduced from the principles of azo dye chemistry. The key steps involve the formation of an aminoazo intermediate followed by a final coupling reaction.

Workflow for the Synthesis of Sudan IV:









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References

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